

Application Note: Scalable Synthesis of Spiro[3.5]nonane-2-carboxylic Acid

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Compound of Interest

Compound Name: Spiro[3.5]nonane-2-carboxylic acid

CAS No.: 92015-84-4

Cat. No.: B1444003

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Executive Summary

Spiro[3.5]nonane-2-carboxylic acid is a valuable spirocyclic scaffold in medicinal chemistry, often utilized as a bioisostere for piperidine or cyclohexyl groups to alter the physicochemical properties (lipophilicity, metabolic stability) and vector orientation of drug candidates. Its rigid spiro-fused architecture restricts conformational freedom, potentially enhancing binding affinity to target proteins.

This application note details a robust, three-stage synthetic protocol for the preparation of **Spiro[3.5]nonane-2-carboxylic acid** starting from the commercially available 1,1-cyclohexanedimethanol. The method utilizes a classical malonic ester synthesis strategy adapted for spiro-cyclization, ensuring high reproducibility and scalability.

Retrosynthetic Analysis & Strategy

The synthesis is designed around the construction of the strained cyclobutane ring via a double nucleophilic substitution (alkylation) of a malonate enolate onto a 1,1-bis(electrophile).

Strategic Disconnections:

- **C–C Bond Formation:** The spiro-cyclobutane ring is formed by reacting a 1,3-dielectrophile (derived from cyclohexane) with a 1,1-dinucleophile (diethyl malonate).
- **Functional Group Interconversion:** The resulting spiro-dicarboxylate is hydrolyzed and decarboxylated to yield the target mono-carboxylic acid.

Reaction Scheme Visualization



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Caption: Retrosynthetic pathway converting 1,1-cyclohexanedimethanol to the target spiro-acid.

Detailed Experimental Protocols

Stage 1: Activation of 1,1-Cyclohexanedimethanol

Objective: Convert the diol into a reactive bis-electrophile (dibromide). Reaction Type: Nucleophilic Substitution (SN2).^[1]

Materials:

- 1,1-Cyclohexanedimethanol (1.0 equiv)
- Phosphorus tribromide (PBr₃) (0.8 equiv)
- Dichloromethane (DCM) (Anhydrous)
- Saturated NaHCO₃ solution

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask (RBF) equipped with a dropping funnel, reflux condenser, and nitrogen inlet.
- Dissolution: Dissolve 1,1-cyclohexanedimethanol (e.g., 14.4 g, 100 mmol) in anhydrous DCM (150 mL). Cool the solution to 0°C in an ice bath.
- Addition: Add PBr (21.6 g, 80 mmol) dropwise over 30 minutes. Caution: Reaction is exothermic.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. If TLC indicates incomplete conversion, heat to mild reflux (40°C) for 2 hours.
- Quench: Cool to 0°C and carefully quench with ice-water (50 mL).
- Workup: Separate the organic layer.^{[2][3]} Extract the aqueous layer with DCM (2 x 50 mL). Combined organics are washed with sat. NaHCO₃ (100 mL) and brine (100 mL).
- Purification: Dry over MgSO₄, filter, and concentrate in vacuo. The crude 1,1-bis(bromomethyl)cyclohexane is typically a viscous oil sufficient for the next step. If necessary, purify via short-path vacuum distillation or silica plug filtration (Hexanes).

Stage 2: Spiro-Cyclization (Malonic Ester Synthesis)

Objective: Form the cyclobutane ring via double alkylation. Mechanism: Intermolecular alkylation followed by intramolecular ring closure.

Materials:

- Diethyl malonate (1.1 equiv)
- Sodium ethoxide (NaOEt) (2.2 equiv) (Freshly prepared or 21 wt% in EtOH)

- 1,1-Bis(bromomethyl)cyclohexane (1.0 equiv, from Stage 1)
- Absolute Ethanol (Solvent)

Protocol:

- Enolate Formation: In a dry RBF under N₂, add absolute ethanol (200 mL). Add sodium metal (2.2 equiv) in small pieces to generate NaOEt in situ (or use commercial solution). Cool to room temperature.
- Malonate Addition: Add diethyl malonate (1.1 equiv) dropwise. Stir for 30 minutes to ensure complete enolate formation.
- Alkylation: Add the 1,1-bis(bromomethyl)cyclohexane (1.0 equiv) dropwise.
 - Critical Parameter: The reaction rate for neopentyl-like halides is slow.
- Reflux: Heat the mixture to reflux (78°C) and stir for 24–48 hours. Monitor by GC-MS or TLC (looking for disappearance of the dibromide).
- Workup: Cool to room temperature. Remove most ethanol under reduced pressure. Resuspend residue in EtO (200 mL) and water (100 mL).
- Isolation: Separate layers. Wash organic layer with water and brine. Dry over Na₂SO₄ and concentrate.
- Purification: Purify the crude diester by vacuum distillation (high boiling point) or column chromatography (Hexane/EtOAc 9:1) to isolate Diethyl spiro[3.5]nonane-2,2-dicarboxylate.

Stage 3: Hydrolysis and Decarboxylation

Objective: Convert the diester to the final mono-acid.

Protocol:

- Saponification: Dissolve the diester (1.0 equiv) in Ethanol (5 vol) and add a solution of KOH (4.0 equiv) in water (5 vol). Reflux for 4 hours.
- Acidification: Cool the mixture. Concentrate to remove ethanol. Acidify the aqueous residue with conc.[3] HCl to pH 1. The Spiro[3.5]nonane-2,2-dicarboxylic acid will precipitate. Filter and dry the solid.
- Decarboxylation: Place the dry dicarboxylic acid in a flask equipped with a gas outlet. Heat the neat solid to 160–180°C (oil bath). CO

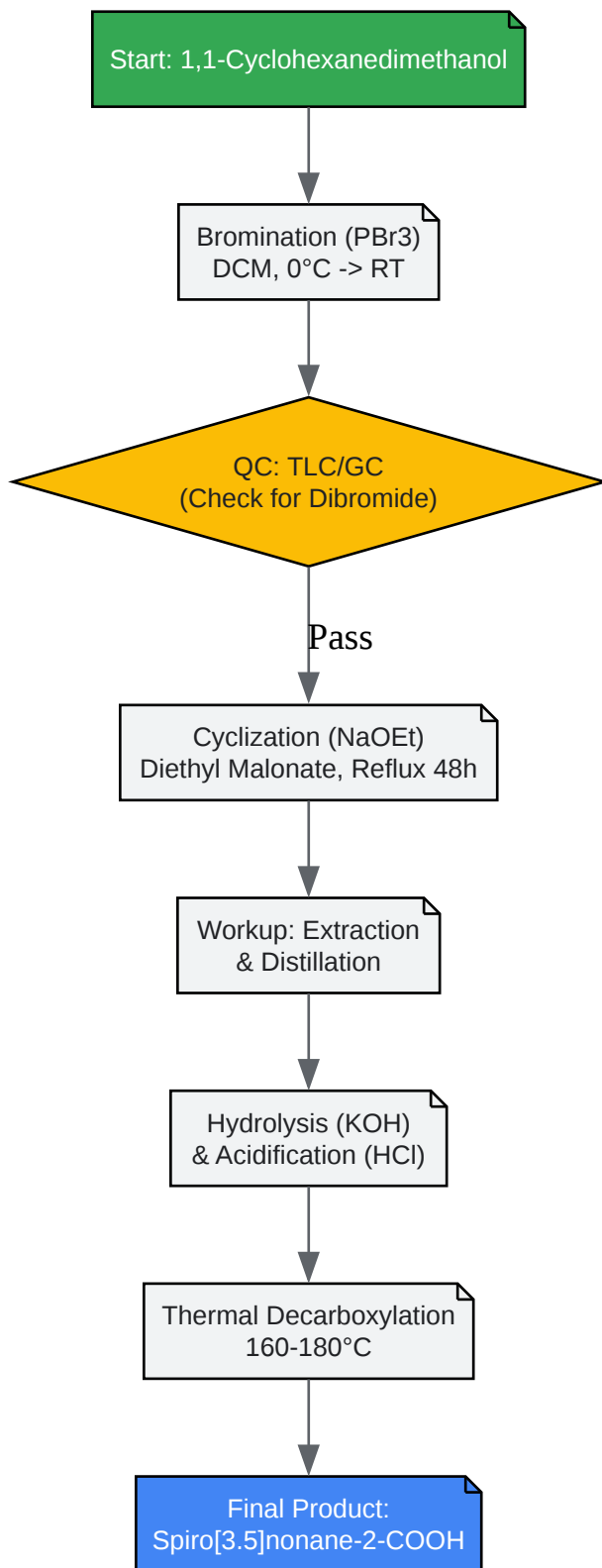
evolution will be observed.[4]

- Alternative: If the melting point is too high, reflux in high-boiling solvent (e.g., o-dichlorobenzene) or use microwave irradiation.
- Final Purification: The residue (crude mono-acid) is purified by recrystallization (from Hexanes/EtOAc) or sublimation to yield pure **Spiro[3.5]nonane-2-carboxylic acid**.

Critical Parameters & Troubleshooting

Parameter	Specification	Impact on Quality
Stoichiometry (Stage 2)	2.2 eq Base / 1.1 eq Malonate	Excess base promotes elimination; insufficient base prevents ring closure.
Temperature (Stage 2)	Reflux (78°C)	Essential for overcoming steric hindrance of the neopentyl-like bromides.
Anhydrous Conditions	Strict (Stages 1 & 2)	Moisture consumes PBr and kills the enolate, reducing yield significantly.
Decarboxylation	>160°C	Incomplete heating leaves dicarboxylic acid impurity. Monitor CO cessation.

Experimental Workflow Diagram



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Caption: Step-by-step decision workflow for the synthesis process.

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